

Standard Operating Procedure for Handling 3-Iodopropionic Acid in the Lab

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Compound of Interest

Compound Name: 3-Iodopropionic acid

Cat. No.: B7725351

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Purpose

This document outlines the standard operating procedure (SOP) for the safe handling, use, and disposal of **3-Iodopropionic acid** (CAS No. 141-76-4) in a laboratory setting. This SOP is intended for researchers, scientists, and drug development professionals to ensure personnel safety and minimize environmental impact.

Scope

This SOP applies to all laboratory personnel who handle **3-Iodopropionic acid** in solid (crystalline powder) or solution form.

Hazard Identification and Mitigation

3-Iodopropionic acid is a corrosive and hazardous substance. All personnel must be aware of the potential hazards and necessary precautions.^{[1][2][3][4][5]}

3.1 Hazard Summary

- Corrosive: Causes severe skin burns and eye damage.^{[1][3][4][5]}
- Irritant: May cause respiratory and digestive tract irritation.^[2]
- Toxicity: The toxicological properties have not been fully investigated.^[2]
- Light Sensitive: The compound is sensitive to light.^{[2][3]}

3.2 Hazard Mitigation and Personal Protective Equipment (PPE)

To mitigate the risks associated with handling **3-Iodopropionic acid**, the following PPE is mandatory:

PPE Item	Specification
Eye Protection	ANSI-compliant safety glasses with side shields or chemical splash goggles. ^[1] A face shield may be required for larger quantities.
Hand Protection	Chemical-resistant gloves (e.g., nitrile). Gloves must be inspected before use and changed immediately if contaminated.
Body Protection	A chemical-resistant lab coat, long pants, and closed-toe shoes.
Respiratory Protection	A NIOSH/MSHA-approved respirator should be used when handling the powder outside of a certified chemical fume hood.

All handling of solid **3-Iodopropionic acid** and preparation of its solutions must be conducted in a certified chemical fume hood.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **3-Iodopropionic acid** is provided below for easy reference.

Property	Value
CAS Number	141-76-4
Molecular Formula	C ₃ H ₅ IO ₂
Molecular Weight	199.98 g/mol
Appearance	White to light yellow crystalline powder[3]
Melting Point	80-83 °C[3][6]
Solubility	Slightly soluble in water.
InChI Key	KMRNTNDWADEIIX-UHFFFAOYSA-N

Safe Handling and Storage

5.1 Handling

- Always handle **3-Iodopropionic acid** within a certified chemical fume hood to avoid inhalation of dust or vapors.
- Avoid contact with skin, eyes, and clothing.[2]
- Wash hands thoroughly after handling.[2]
- Use the smallest practical quantities for experiments.
- Ensure that a safety shower and eyewash station are readily accessible.

5.2 Storage

- Store in a tightly closed, light-resistant container.
- Keep in a cool, dry, and well-ventilated area.[1]
- Store in a designated corrosives cabinet, away from incompatible materials such as strong oxidizing agents and strong bases.[1]

Emergency Procedures

6.1 Spills

- Small Spills (in a fume hood):
 - Ensure proper PPE is worn.
 - Contain the spill with an absorbent material (e.g., sand or vermiculite).
 - Carefully sweep up the spilled material and place it in a sealed, labeled container for hazardous waste disposal.
 - Decontaminate the area with a suitable solvent, followed by soap and water.
- Large Spills (or spills outside a fume hood):
 - Evacuate the immediate area.
 - Alert others and the lab supervisor.
 - Contact the institutional Environmental Health and Safety (EHS) department.
 - Prevent entry into the contaminated area until cleared by EHS.

6.2 First Aid

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.[\[2\]](#)
- Skin Contact: Immediately remove all contaminated clothing and shoes. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.[\[2\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[2\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of milk or water. Never give anything by mouth to an

unconscious person. Seek immediate medical attention.[2]

Waste Disposal

All waste containing **3-Iodopropionic acid** (solid, solutions, and contaminated materials) must be disposed of as hazardous chemical waste.

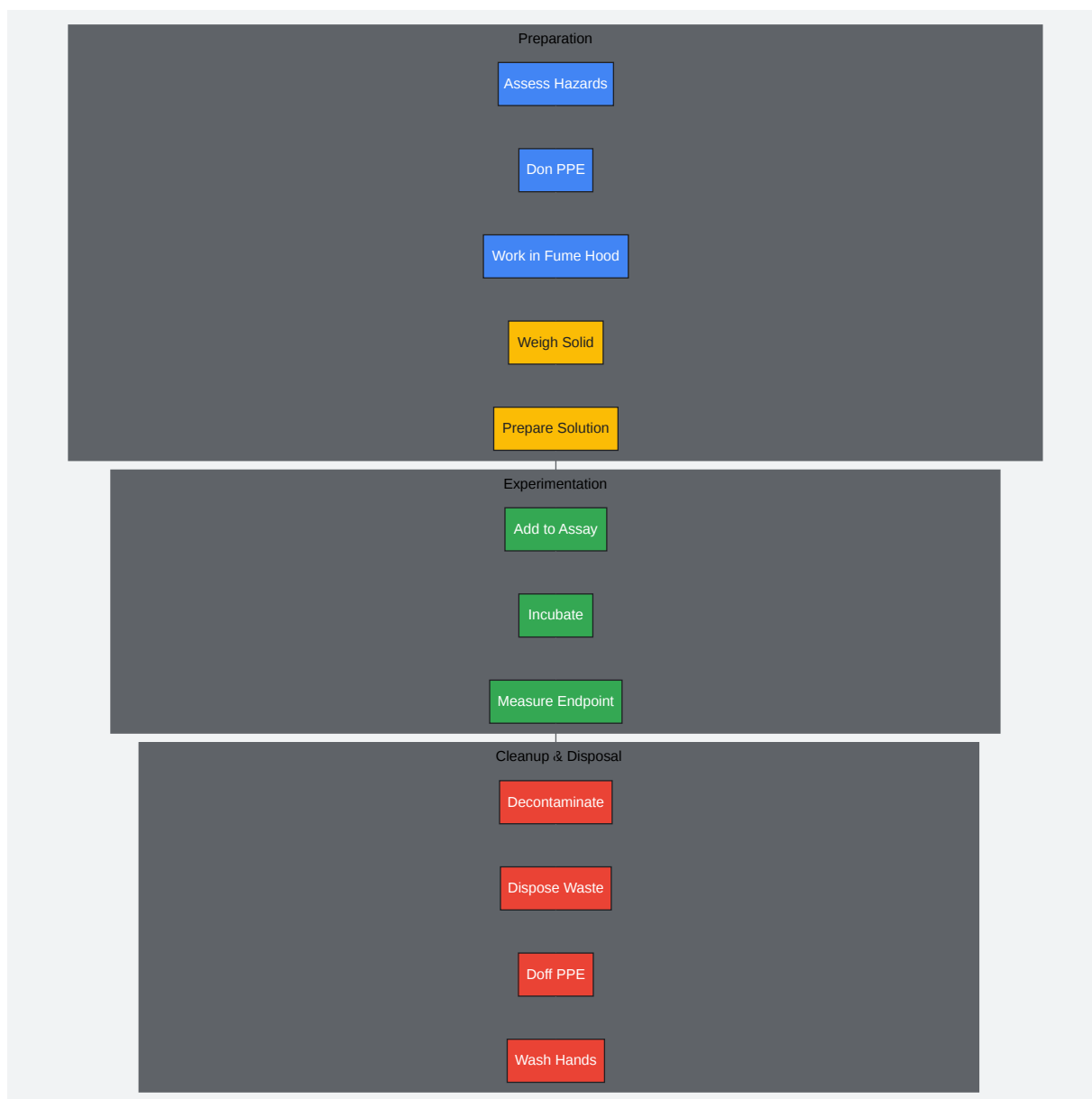
- Collect all waste in a clearly labeled, sealed, and compatible container.
- Follow all institutional and local regulations for hazardous waste disposal.
- Contact the EHS department for waste pickup.

Application Notes and Protocols

Application Note 1: Inhibition of Glycolysis via Alkylation of Glyceraldehyde-3-Phosphate Dehydrogenase (GAPDH)

3-Iodopropionic acid is an alkylating agent that can be used in biochemical and cell-based assays to study metabolic pathways.[6] Its primary mechanism of action is believed to be the irreversible inhibition of the glycolytic enzyme Glyceraldehyde-3-Phosphate Dehydrogenase (GAPDH).[1][4] This inhibition occurs through the alkylation of the catalytic cysteine residue in the active site of GAPDH, preventing the formation of a necessary thioester intermediate in the glycolytic pathway.[1] This makes **3-Iodopropionic acid** a useful tool for studying the effects of glycolytic inhibition on cellular processes such as proliferation, apoptosis, and energy metabolism.

Logical Workflow for Handling **3-Iodopropionic Acid**



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Caption: Workflow for the safe handling of **3-Iodopropionic acid**.

Protocol 1: In Vitro Inhibition of GAPDH Activity

This protocol describes a method to assess the inhibitory effect of **3-Iodopropionic acid** on the enzymatic activity of purified GAPDH. The assay measures the decrease in NADH absorbance at 340 nm.

Materials:

- Purified GAPDH enzyme
- **3-Iodopropionic acid**
- GAPDH Assay Buffer (e.g., 100 mM triethanolamine, 10 mM sodium phosphate, 5 mM EDTA, pH 8.6)
- Glyceraldehyde-3-phosphate (G3P) substrate solution
- β -Nicotinamide adenine dinucleotide (NAD⁺) solution
- 96-well UV-transparent microplate
- Microplate reader capable of measuring absorbance at 340 nm

Procedure:

- Prepare Reagents:
 - Prepare a stock solution of **3-Iodopropionic acid** in a suitable solvent (e.g., DMSO or water).
 - Prepare working solutions of GAPDH, G3P, and NAD⁺ in GAPDH Assay Buffer.
- Assay Setup:
 - In a 96-well plate, add the following to each well:
 - GAPDH Assay Buffer
 - NAD⁺ solution
 - Varying concentrations of **3-Iodopropionic acid** (or vehicle control)

- Purified GAPDH enzyme
- Incubate the plate at room temperature for a defined period (e.g., 15-30 minutes) to allow for the inhibitor to interact with the enzyme.
- Initiate Reaction:
 - Add the G3P substrate solution to each well to start the reaction.
- Measure Absorbance:
 - Immediately begin reading the absorbance at 340 nm every minute for 15-30 minutes.
- Data Analysis:
 - Calculate the rate of NADH production (decrease in absorbance at 340 nm) for each concentration of **3-Iodopropionic acid**.
 - Plot the enzyme activity against the inhibitor concentration to determine the IC₅₀ value.

Experimental Workflow for GAPDH Inhibition Assay



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Caption: Workflow for in vitro GAPDH inhibition assay.

Protocol 2: Inhibition of Glycolysis in Cultured Cells

This protocol provides a general method for treating cultured cells with **3-Iodopropionic acid** to study its effects on cellular processes.

Materials:

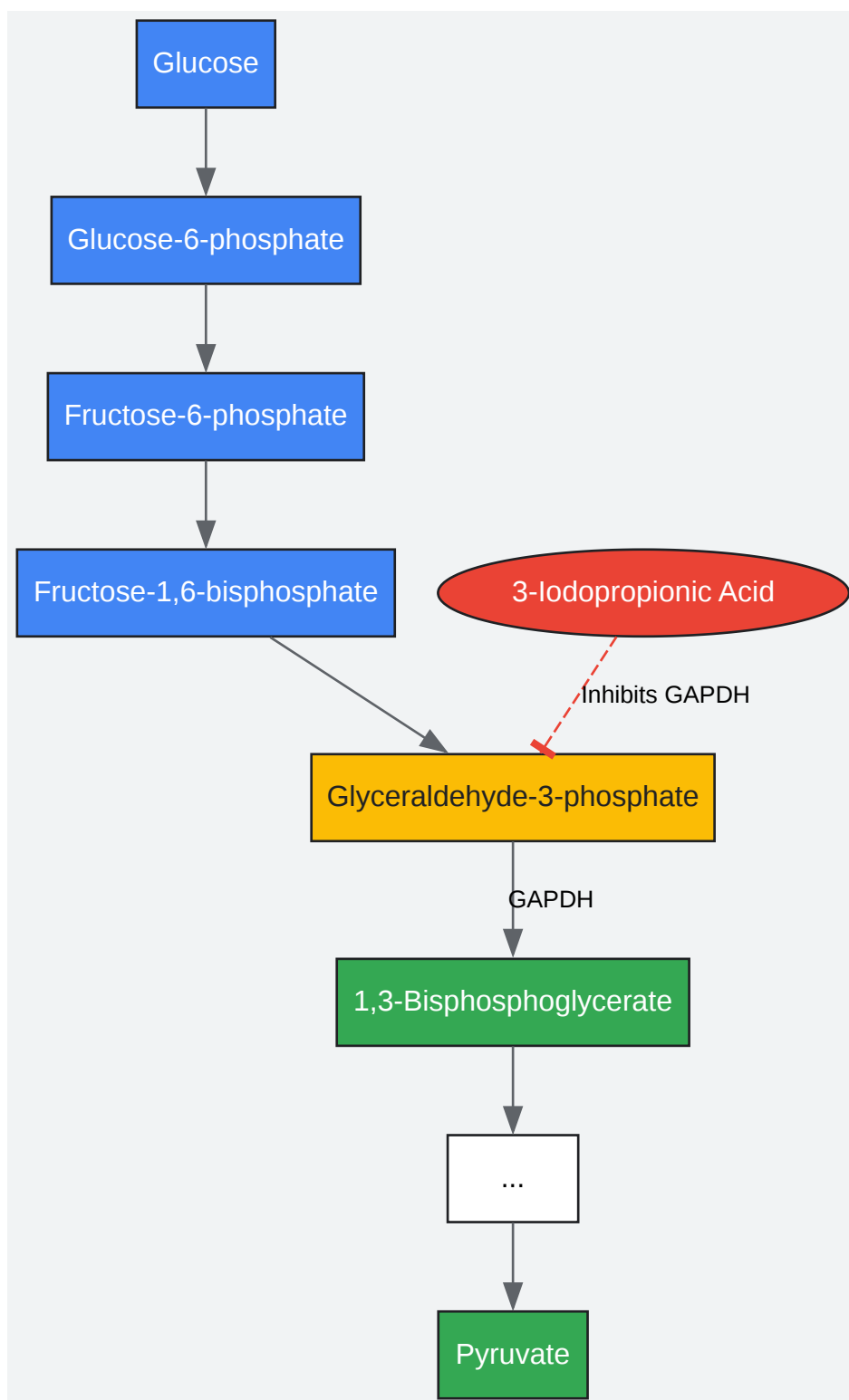
- Cultured cells of interest
- Complete cell culture medium
- **3-Iodopropionic acid** stock solution
- Phosphate-buffered saline (PBS)
- Reagents for the desired downstream assay (e.g., cell viability assay, lactate production assay, ATP measurement kit)

Procedure:

- Cell Seeding:
 - Seed cells in appropriate culture vessels (e.g., 96-well plates, 6-well plates) and allow them to adhere overnight.
- Treatment:
 - Prepare a series of dilutions of **3-Iodopropionic acid** in complete cell culture medium.
 - Remove the old medium from the cells and replace it with the medium containing different concentrations of **3-Iodopropionic acid** (and a vehicle control).
- Incubation:
 - Incubate the cells for the desired period (e.g., 4, 8, 12, or 24 hours) under standard cell culture conditions (37°C, 5% CO₂).
- Downstream Analysis:

- After the incubation period, proceed with the chosen assay to assess the effects of glycolytic inhibition.
- For cell viability: Use an MTT, XTT, or similar assay.
- For lactate production: Collect the cell culture supernatant and use a commercial lactate assay kit.
- For ATP levels: Lyse the cells and use a commercial ATP luminescence assay kit.

Signaling Pathway: Inhibition of Glycolysis by **3-Iodopropionic Acid**



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Caption: Inhibition of glycolysis by **3-Iodopropionic acid**.

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